

Decyl Octadec-9-enoate: A Green Solvent for Pharmaceutical and Research Applications

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Compound of Interest

Compound Name: *Decyl octadec-9-enoate*

Cat. No.: *B15147439*

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Introduction

Decyl octadec-9-enoate, also known as decyl oleate, is an ester of decyl alcohol and oleic acid, gaining prominence as a green solvent in various chemical and pharmaceutical applications. Its biodegradability, low toxicity, and origin from renewable resources align with the principles of green chemistry, offering a sustainable alternative to traditional volatile organic solvents. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **decyl octadec-9-enoate** as a solvent, particularly focusing on its role in enhancing drug delivery and in organic synthesis.

Physicochemical Properties

Decyl octadec-9-enoate is a clear, slightly yellowish, oily liquid. Its properties make it an excellent vehicle for a variety of active pharmaceutical ingredients (APIs), especially those with poor water solubility.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₅₄ O ₂	[1]
Molecular Weight	422.73 g/mol	[1]
Boiling Point	494.8 ± 24.0 °C	[2]
Density	0.862 g/cm ³	[2]
Water Solubility	Practically insoluble	[2][3]
Solubility in Organic Solvents	Miscible with ethanol, methylene chloride, light petroleum, silicones, esters, mineral oils, and vegetable oils.	[2][4][5]

Applications in Green Chemistry

Solvent for Drug Formulation and Delivery

Decyl octadec-9-enoate's lipophilic nature makes it an ideal solvent for dissolving poorly water-soluble drugs, a significant challenge in pharmaceutical formulation.[6] Its ability to act as a carrier oil enhances the solubility and bioavailability of active ingredients.[7] It is particularly suitable for topical and transdermal drug delivery systems due to its emollient properties and ability to penetrate the skin.[2][8]

Application Example: Formulation of a Topical Anti-Inflammatory Drug

This protocol describes the preparation of a topical formulation of a poorly water-soluble nonsteroidal anti-inflammatory drug (NSAID), using **decyl octadec-9-enoate** as the primary solvent and penetration enhancer.

Experimental Protocol:

- Solubility Determination:
 - Prepare saturated solutions of the NSAID in **decyl octadec-9-enoate** by adding an excess amount of the drug to the solvent.

- Equilibrate the solutions by stirring at a constant temperature (e.g., 25 °C) for 24 hours to ensure equilibrium.
- Centrifuge the samples to separate the undissolved drug.
- Analyze the supernatant for drug concentration using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Formulation of a 1% w/w Topical Cream:
 - Oil Phase Preparation: Dissolve 1 g of the NSAID in 20 g of **decyl octadec-9-enoate** with gentle heating and stirring until a clear solution is obtained. Add 10 g of a suitable emulsifier (e.g., cetearyl alcohol) and 5 g of a thickening agent (e.g., glyceryl stearate) to the oil phase and maintain the temperature at 65-70 °C.
 - Aqueous Phase Preparation: In a separate vessel, heat 63 g of purified water to 65-70 °C. Add 1 g of a preservative (e.g., phenoxyethanol).
 - Emulsification: Slowly add the aqueous phase to the oil phase with continuous homogenization until a uniform cream is formed.
 - Cooling: Allow the cream to cool to room temperature with gentle stirring.

Quantitative Data: Estimated Solubility of Common APIs in **Decyl Octadec-9-enoate**

Direct experimental solubility data for a wide range of APIs in **decyl octadec-9-enoate** is limited in publicly available literature. However, we can estimate the potential solubility based on the principle of "like dissolves like" and the known solubility of APIs in similar fatty acid esters. The following table provides estimated solubility categories for selected APIs based on their lipophilicity (LogP values) and general solubility in oils.

Active Pharmaceutical Ingredient (API)	Therapeutic Class	LogP	Estimated Solubility Category in Decyl Octadec-9-enoate
Ibuprofen	NSAID	3.97	High
Ketoconazole	Antifungal	4.3	High
Diazepam	Anxiolytic	2.82	Moderate
Diclofenac	NSAID	4.51	High
Griseofulvin	Antifungal	2.2	Moderate

Note: These are estimations and experimental verification is crucial.

Green Reaction Medium for Organic Synthesis

Decyl octadec-9-enoate can serve as a non-toxic, biodegradable reaction medium for organic synthesis, replacing hazardous solvents like toluene or dichloromethane. Its high boiling point allows for a wide range of reaction temperatures.

Application Example: Enzymatic Esterification

This protocol outlines the use of **decyl octadec-9-enoate** as a solvent for the lipase-catalyzed synthesis of a flavor ester.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask, dissolve 10 mmol of a carboxylic acid and 12 mmol of an alcohol in 20 mL of **decyl octadec-9-enoate**.
- **Enzyme Addition:** Add 100 mg of an immobilized lipase (e.g., Novozym 435).
- **Reaction Conditions:** Stir the mixture at a controlled temperature (e.g., 60 °C) for the desired reaction time (e.g., 8-24 hours).

- **Monitoring:** Monitor the progress of the reaction by taking small aliquots and analyzing them by Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
- **Product Isolation:** After the reaction is complete, separate the enzyme by filtration. The product can be isolated from the solvent by vacuum distillation or by extraction with a suitable solvent.

Visualizations

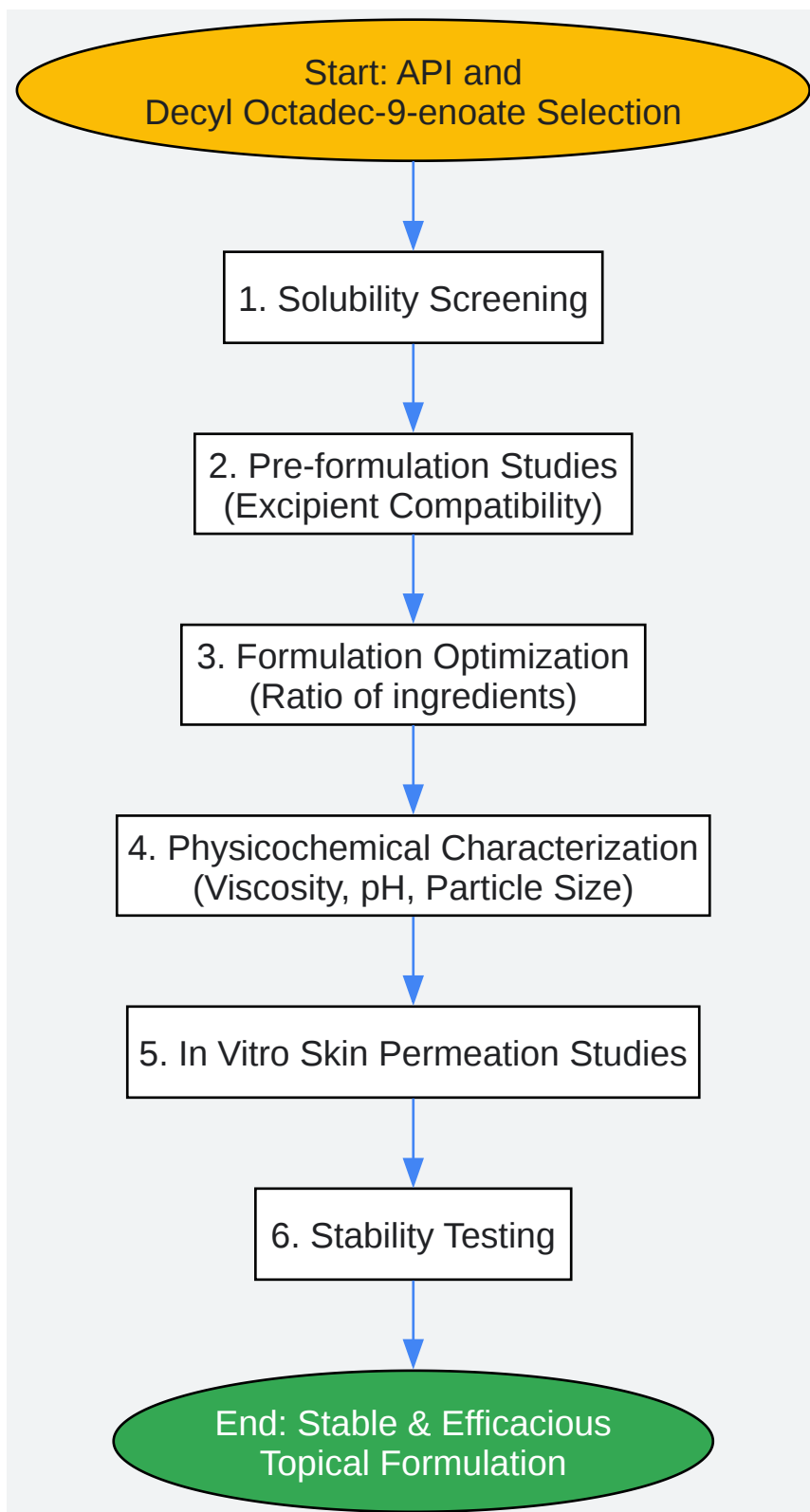
Hansen Solubility Parameter (HSP) Concept for Solvent Selection

The selection of a suitable solvent for a particular API can be guided by the Hansen Solubility Parameter (HSP) theory. HSP breaks down the total cohesive energy of a substance into three components: dispersion (δD), polar (δP), and hydrogen bonding (δH). The principle is that substances with similar HSP values are likely to be miscible.

Caption: Hansen Solubility Parameter (HSP) components for solvent and solute.

Experimental Workflow for Topical Formulation Development

The following diagram illustrates the key steps in developing a topical formulation using **decyl octadec-9-enoate** as a solvent.

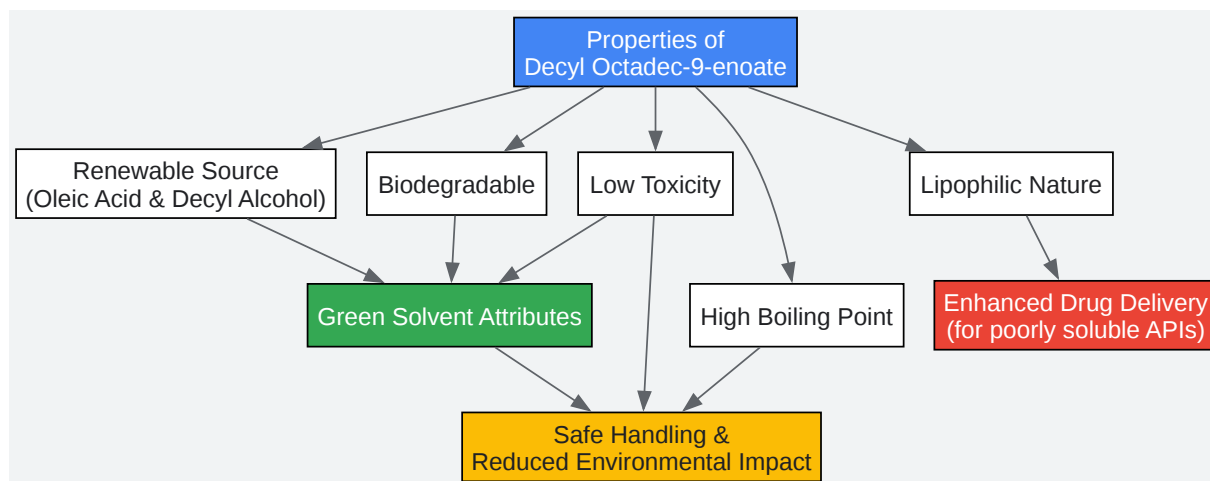


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Caption: Workflow for developing a topical drug formulation.

Suitability of Decyl Octadec-9-enoate as a Green Solvent

This diagram illustrates the logical relationships between the properties of **decyl octadec-9-enoate** and its suitability as a green solvent in drug development.



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Caption: Rationale for **Decyl Octadec-9-enoate** as a green solvent.

Conclusion

Decyl octadec-9-enoate presents a viable and sustainable alternative to conventional organic solvents in pharmaceutical and research settings. Its favorable physicochemical properties, coupled with its green credentials, make it a promising excipient for the formulation of poorly water-soluble drugs and a safe medium for organic reactions. Further research into its specific solubility parameters for a wider range of APIs will undoubtedly expand its application in green chemistry.

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